

Synthesis of Methyl 4-oxohexanoate: An Application Note and Protocol

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Compound of Interest

Compound Name: Methyl 4-oxohexanoate

Cat. No.: B1581184

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This document provides a detailed protocol for the synthesis of **Methyl 4-oxohexanoate**, a valuable intermediate in various chemical syntheses. The intended audience for this guide includes researchers, scientists, and professionals involved in drug development and organic synthesis.

Reaction Scheme

The synthesis of **Methyl 4-oxohexanoate** is achieved through the esterification of 4-oxohexanoic acid using iodomethane in the presence of cesium carbonate as a base and dimethylformamide (DMF) as the solvent.

*Reaction: 4-oxohexanoic acid reacts with iodomethane in the presence of cesium carbonate to yield **Methyl 4-oxohexanoate**.*

Experimental Protocol

Materials:

- 4-oxohexanoic acid
- Iodomethane
- Cesium carbonate (Cs_2CO_3)
- Dimethylformamide (DMF)

- Ethyl acetate (EtOAc)
- Water (H₂O)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a stirring suspension of 8.15 g (25 mmol) of cesium carbonate in DMF, add 5.79 g (44 mmol) of 4-oxohexanoic acid.[\[1\]](#)
- Stir the mixture for 5 minutes at ambient temperature.
- Add 6.81 g (48 mmol) of iodomethane to the reaction mixture.[\[1\]](#)
- Continue stirring the reaction mixture at ambient temperature for 16 hours.[\[1\]](#)
- After 16 hours, add 250 mL of ethyl acetate and 250 mL of water to the reaction mixture.[\[1\]](#)
- Separate the organic and aqueous layers.
- Wash the organic layer three times with 250 mL of water.[\[1\]](#)
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under vacuum to obtain **Methyl 4-oxohexanoate**.[\[1\]](#)

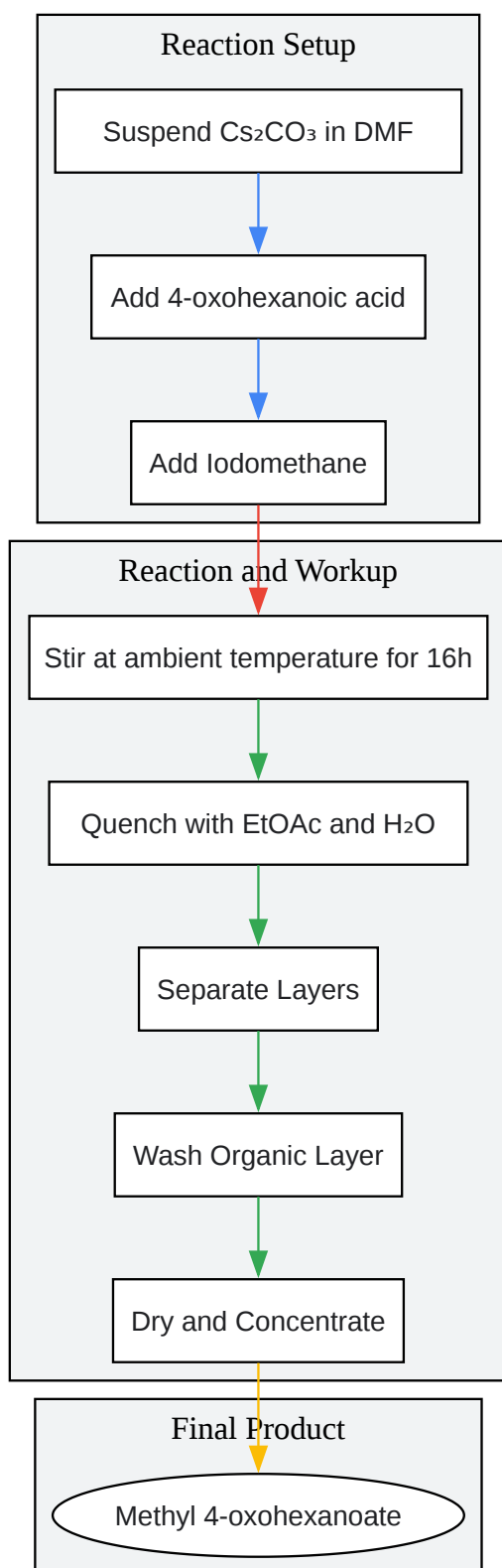
Data Presentation

The following table summarizes the quantitative data from the synthesis protocol.

Reactant/Product	Molecular Weight (g/mol)	Amount (g)	Moles (mmol)	Role	Yield (%)
4-oxohexanoic acid	130.14	5.79	44	Starting Material	-
Iodomethane	141.94	6.81	48	Reagent	-
Cesium carbonate	325.82	8.15	25	Base	-
Methyl 4-oxohexanoate	144.17	4.15	28.8	Product	65

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **Methyl 4-oxohexanoate**.



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Caption: Workflow for the synthesis of **Methyl 4-oxohexanoate**.

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References

- 1. prepchem.com [prepchem.com]
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